

# An In-Depth Technical Overview of 1-Tetradecyne

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## Compound of Interest

Compound Name: 1-Tetradecyne

Cat. No.: B1345464

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This guide provides core technical data on **1-Tetradecyne**, a long-chain terminal alkyne used in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in drug development and materials science who may utilize this compound as a building block in organic synthesis.

## Core Molecular Data

The fundamental properties of **1-Tetradecyne** are its molecular formula and molecular weight, which are crucial for stoichiometric calculations in chemical reactions. These quantitative data points are summarized below.

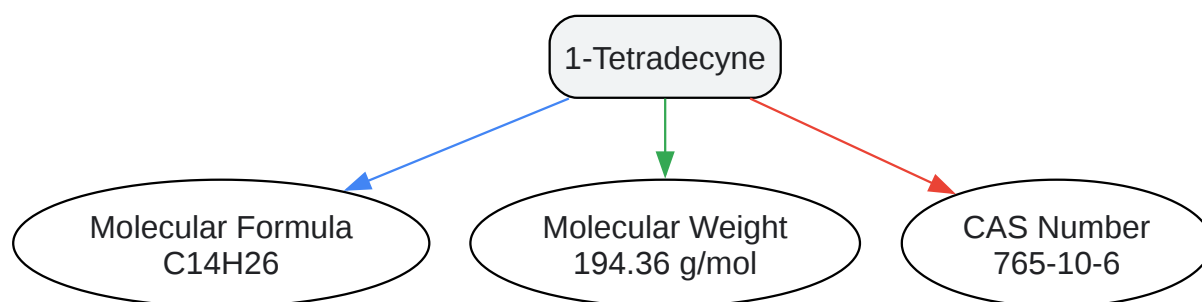
| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>14</sub> H <sub>26</sub> <a href="#">[1]</a> |
| Molecular Weight  | 194.36 g/mol <a href="#">[1]</a>                    |
| IUPAC Name        | Tetradec-1-yne <a href="#">[1]</a>                  |
| CAS Number        | 765-10-6 <a href="#">[1]</a>                        |

## Applicability of Experimental Protocols and Pathway Analysis

The request for detailed experimental protocols and signaling pathway diagrams is acknowledged. However, for a fundamental chemical compound such as **1-Tetradecyne**, these concepts are not directly applicable in the context of its core molecular properties.

- **Experimental Protocols:** The synthesis and purification of **1-Tetradecyne** involve standard organic chemistry techniques. However, a detailed protocol would be specific to a particular laboratory procedure rather than an intrinsic property of the molecule itself.
- **Signaling Pathways:** **1-Tetradecyne** is a simple hydrocarbon and is not known to be involved in biological signaling pathways in the manner of a bioactive molecule or drug. It serves primarily as a synthetic intermediate.

Therefore, the creation of diagrams for experimental workflows or signaling pathways is not relevant to the fundamental chemical data of **1-Tetradecyne**. The following logical diagram illustrates the relationship between the compound and its core identifiers.



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#### Core Properties of **1-Tetradecyne**.

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## References

- 1. 1-Tetradecyne | C14H26 | CID 69823 - PubChem [pubchem.ncbi.nlm.nih.gov]

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